

# Handling and storage of N-Nitroso-meglumine in the laboratory

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## Compound of Interest

Compound Name: *N-Nitroso-meglumine*

Cat. No.: *B13415366*

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## Application Notes and Protocols for N-Nitroso-meglumine

### Introduction

**N-Nitroso-meglumine** is a nitrosamine impurity that can form in pharmaceutical products containing meglumine, a common excipient used to increase the solubility and stability of active pharmaceutical ingredients (APIs).<sup>[1]</sup> Due to the potential carcinogenic nature of N-nitrosamines, regulatory agencies require strict control and monitoring of these impurities in drug products.<sup>[1][2]</sup> These application notes provide detailed protocols for the safe handling, storage, and disposal of **N-Nitroso-meglumine** in a laboratory setting to ensure the safety of researchers and maintain the integrity of analytical standards.

## Chemical and Physical Properties

Property	Value	Reference
CAS Number	10356-92-0	[2][3][4]
Molecular Formula	C <sub>7</sub> H <sub>16</sub> N <sub>2</sub> O <sub>6</sub>	[3][4][5]
Molecular Weight	224.21 g/mol	[1][2][3]
Appearance	White Solid	[4]
Storage Temperature	2-8°C (Refrigerator)	[3][6]
Purity (by HPLC)	>95%	[2][3]

## Experimental Protocols

### Protocol 1: Safe Handling and Storage of N-Nitroso-meglumine

This protocol outlines the necessary precautions and procedures for safely handling and storing **N-Nitroso-meglumine** in a laboratory environment.

#### 1. Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).[5]
- Hand Protection: Handle with chemical-resistant gloves that have been inspected prior to use. The selected protective gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[5] Wash and dry hands after handling.
- Body Protection: Wear a laboratory coat or fire/flame resistant and impervious clothing.[5] For spill cleanup or when handling larger quantities, additional protective equipment may be necessary.
- Respiratory Protection: Use a self-contained breathing apparatus or a respirator with an appropriate filter if there is a risk of inhaling dust or aerosols, especially in poorly ventilated areas.[4][7]

## 2. Engineering Controls:

- All handling of **N-Nitroso-meglumine** should be conducted in a well-ventilated area.[\[4\]](#)
- A laboratory fume hood or other appropriate form of local exhaust ventilation should be used to minimize exposure.[\[5\]](#)

## 3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or aerosols.[\[7\]](#)
- Work under a chemical fume hood.[\[7\]](#)
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

## 4. Storage:

- Store in a refrigerator at 2-8°C for long-term storage.[\[3\]](#)[\[6\]](#)
- Keep the container tightly closed in a dry and well-ventilated place.
- **N-Nitroso-meglumine** is stable under normal conditions of use, storage, and transport.[\[5\]](#)
- Incompatible materials to avoid are strong oxidizing agents.[\[5\]](#)

# Protocol 2: Spill and Emergency Procedures

## 1. Spill Cleanup:

- Ensure adequate ventilation and wear appropriate personal protective equipment, including a self-contained breathing apparatus, to avoid inhalation of dust.[\[4\]](#)[\[5\]](#)
- Keep unnecessary personnel away from the spill area.[\[5\]](#)

- Do not touch damaged containers or spilled material unless wearing appropriate protective clothing.[5]
- Carefully sweep up the spilled solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.
- Wash the spill area with plenty of water.[4]
- Avoid discharge into drains, water courses, or onto the ground.[5]

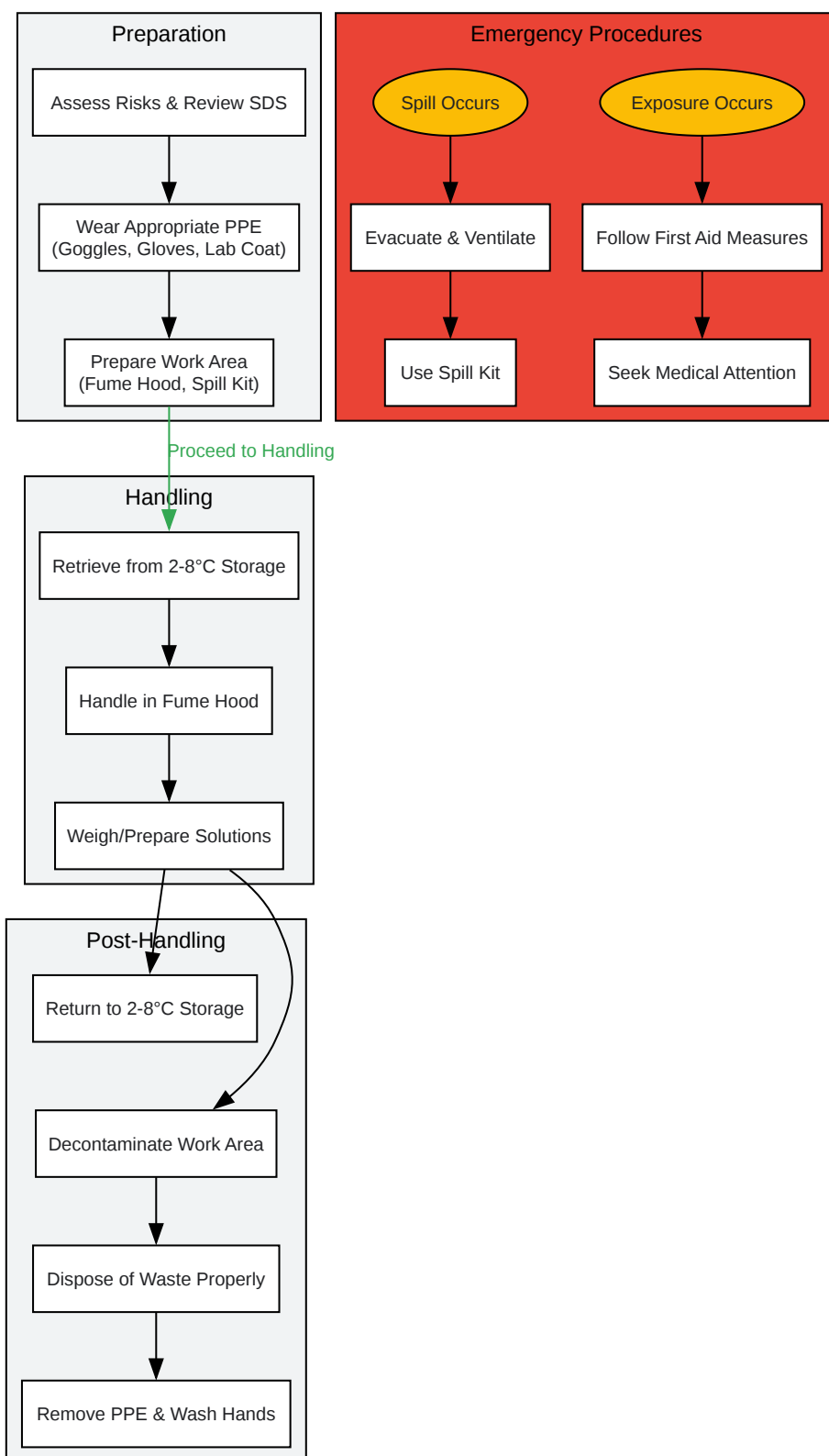
## 2. First Aid Measures:

- In case of inhalation: If breathing is difficult, remove the person to fresh air and keep them at rest in a position comfortable for breathing. Call a physician if symptoms develop or persist. [5]
- In case of skin contact: Immediately take off contaminated clothing. Wash off with soap and plenty of water. Consult a doctor.[5]
- In case of eye contact: Rinse with pure water for at least 15 minutes and consult a doctor.[5]
- In case of ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[5]

## Protocol 3: Waste Disposal

- Excess and expired materials should be offered to a licensed hazardous material disposal company.[5]
- The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[5]
- Ensure that all federal, state, and local environmental regulations regarding the disposal of this material are followed.[5]
- Contaminated packaging should be disposed of in the same manner as the product itself.[5]

## Visualizations



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Caption: Workflow for Safe Handling of **N-Nitroso-meglumine**.

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